

An In-depth Technical Guide to 11(Z),14(Z)-Eicosadienoyl Chloride

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Compound of Interest

Compound Name: 11(Z),14(Z)-Eicosadienoyl chloride

Cat. No.: B15547676

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological relevance of **11(Z),14(Z)-eicosadienoyl chloride**. Given the limited availability of experimental data for this specific acyl chloride, this guide leverages data from its parent fatty acid, 11(Z),14(Z)-eicosadienoic acid, and established principles of organic chemistry to offer a thorough resource for researchers.

Chemical and Physical Properties

Quantitative data for **11(Z),14(Z)-eicosadienoyl chloride** is not readily available in public literature. However, the properties of its parent carboxylic acid and methyl ester provide a valuable reference point for understanding its physical characteristics.

Property	11(Z),14(Z)- Eicosadienoyl Chloride	11(Z),14(Z)- Eicosadienoic Acid	11(Z),14(Z)- Eicosadienoic Acid Methyl Ester
Molecular Formula	C20H35ClO	C20H36O2	C21H38O2
Molecular Weight	326.94 g/mol	308.5 g/mol [1]	322.5 g/mol
CAS Number	150989-05-2[2]	5598-38-9[1]	61012-46-2
Appearance	Inferred: Colorless to pale yellow liquid	Colorless Liquid	-
Boiling Point	-	198 °C at 0.08 mm Hg	-
Density	-	0.905 g/cm ³	-
Storage Temperature	Recommended: -20°C under inert atmosphere	-20°C	-

Note: Properties for the acyl chloride are inferred based on the properties of similar long-chain acyl chlorides and the parent acid.

Reactivity and Stability

11(Z),14(Z)-Eicosadienoyl chloride is a reactive organic compound due to the presence of the acyl chloride functional group. The carbon atom of the carbonyl group is highly electrophilic, making it susceptible to nucleophilic attack.

Key Reactions:

- **Hydrolysis:** Reacts readily with water and atmospheric moisture to form the parent 11(Z),14(Z)-eicosadienoic acid and hydrochloric acid. This reaction is typically vigorous.
- **Alcoholysis:** Reacts with alcohols to form the corresponding esters.
- **Aminolysis:** Reacts with ammonia and primary or secondary amines to yield amides.

- Acylation: It is a potent acylating agent, useful for introducing the 11(Z),14(Z)-eicosadienoyl group onto various substrates in organic synthesis.

Stability and Storage:

Due to its reactivity with water, **11(Z),14(Z)-eicosadienoyl chloride** should be stored under anhydrous conditions in a tightly sealed container, preferably under an inert atmosphere (e.g., argon or nitrogen). Storage at low temperatures (-20°C) is recommended to minimize degradation. The presence of two cis double bonds also makes the molecule susceptible to oxidation, further necessitating storage in an oxygen-free environment.

Experimental Protocols

While a specific published protocol for the synthesis of **11(Z),14(Z)-eicosadienoyl chloride** is not available, a general and reliable method can be adapted from standard procedures for the synthesis of long-chain unsaturated fatty acyl chlorides.

Synthesis of **11(Z),14(Z)-Eicosadienoyl Chloride** from 11(Z),14(Z)-Eicosadienoic Acid

This protocol is based on the reaction of the parent fatty acid with thionyl chloride, a common and effective method for preparing acyl chlorides.

Materials:

- 11(Z),14(Z)-Eicosadienoic acid
- Thionyl chloride (SOCl₂)
- Anhydrous solvent (e.g., hexane or toluene)
- Round-bottom flask
- Reflux condenser with a drying tube (e.g., filled with calcium chloride)
- Magnetic stirrer and stir bar
- Heating mantle

- Rotary evaporator

Procedure:

- Preparation: In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 1 equivalent of 11(Z),14(Z)-eicosadienoic acid in a minimal amount of anhydrous solvent. The entire apparatus should be assembled and flame-dried under a stream of inert gas to ensure anhydrous conditions.
- Reaction: Slowly add an excess (typically 2-3 equivalents) of thionyl chloride to the stirred solution at room temperature. The addition should be done carefully, as the reaction can be exothermic and will evolve hydrogen chloride and sulfur dioxide gases.
- Reflux: Once the initial reaction subsides, gently heat the mixture to reflux (the boiling point of the solvent) for 1-2 hours to ensure the reaction goes to completion. The reaction progress can be monitored by the cessation of gas evolution.
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature. The excess thionyl chloride and the solvent are then removed under reduced pressure using a rotary evaporator. Care should be taken as the product may be sensitive to high temperatures.
- Purification: The resulting crude **11(Z),14(Z)-eicosadienoyl chloride** can be purified by vacuum distillation.

Safety Precautions:

- This reaction should be performed in a well-ventilated fume hood due to the evolution of toxic and corrosive gases (HCl and SO₂).
- Thionyl chloride is corrosive and reacts violently with water. Appropriate personal protective equipment (gloves, safety glasses, lab coat) must be worn at all times.
- All glassware must be scrupulously dried to prevent the hydrolysis of the acyl chloride product.

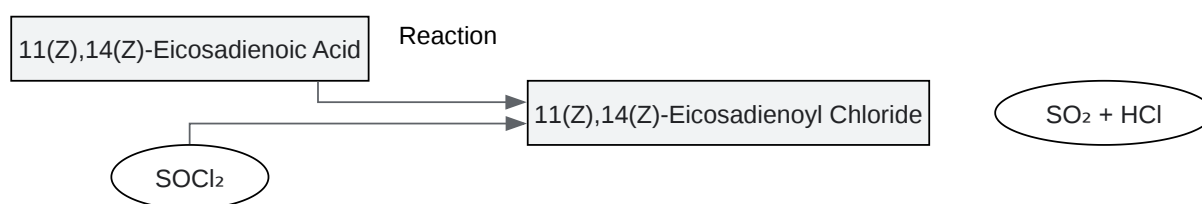
Biological Significance and Signaling Pathways

11(Z),14(Z)-Eicosadienoyl chloride itself is not a biologically active molecule in signaling pathways. Its significance lies in its utility as a chemical reagent to synthesize probes and more complex lipids that are involved in biological processes. The parent fatty acid, 11(Z),14(Z)-eicosadienoic acid (also known as dihomo- γ -linolenic acid or DGLA), is an important omega-6 fatty acid.

Role of 11(Z),14(Z)-Eicosadienoic Acid:

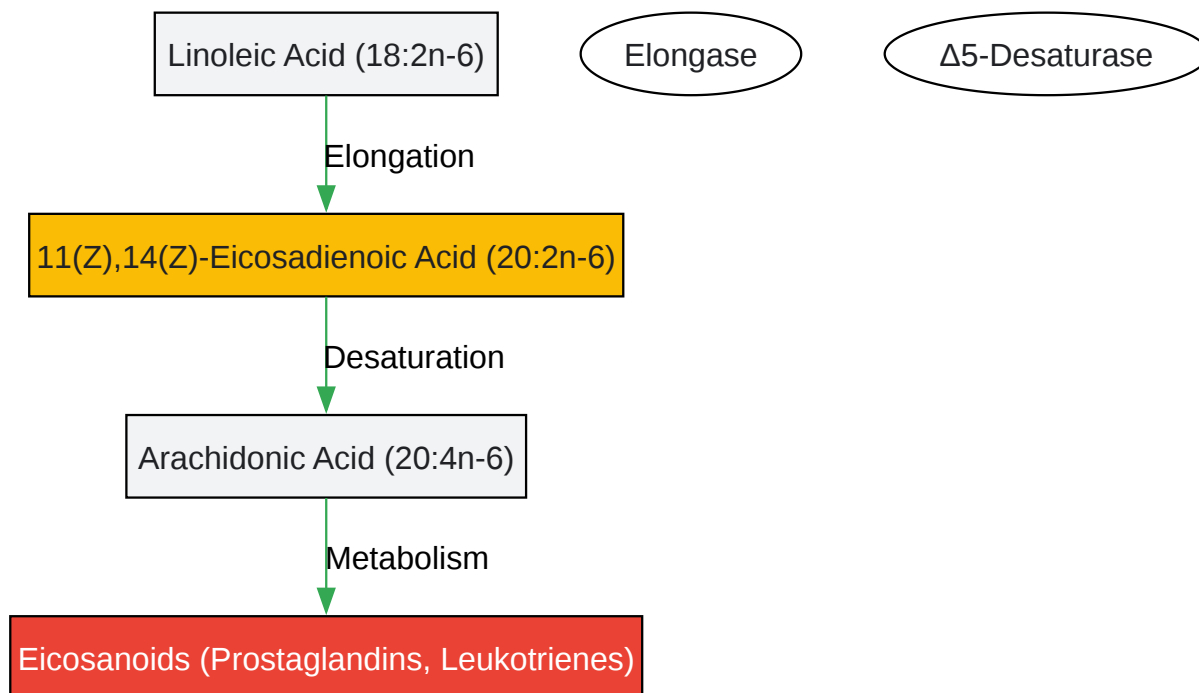
- **Precursor to Bioactive Molecules:** It is a precursor in the metabolic pathway of omega-6 fatty acids, leading to the formation of arachidonic acid (AA), a key molecule in inflammatory signaling.
- **Component of Cell Membranes:** Like other long-chain fatty acids, it is incorporated into the phospholipids of cell membranes, influencing membrane fluidity and the function of membrane-bound proteins.
- **Modulation of Inflammation:** It can be metabolized to produce anti-inflammatory eicosanoids, and it competes with arachidonic acid for the same enzymes, thereby modulating the inflammatory response.

Visualizations



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Caption: Synthesis of **11(Z),14(Z)-Eicosadienoyl chloride**.



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Caption: Metabolic pathway of 11(Z),14(Z)-Eicosadienoic Acid.

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